

how does "CFTR activator 1" work

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Compound of Interest

Compound Name: CFTR activator 1

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An In-Depth Technical Guide on the Core Mechanism of **CFTR Activator 1**

For Researchers, Scientists, and Drug Development Professionals

Introduction

The Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) is a crucial ion channel protein, primarily responsible for the transport of chloride and bicarbonate ions across the apical membrane of epithelial cells.^[1] Its function is vital for maintaining ion and fluid homeostasis in various organs, including the lungs, pancreas, and intestines.^[1] Dysfunctional CFTR leads to diseases such as cystic fibrosis. CFTR activators are small molecules designed to enhance the activity of the CFTR protein, offering a promising therapeutic strategy. This guide provides a detailed overview of the mechanism of action of a representative CFTR activator, referred to here as "**CFTR activator 1**," with a focus on the phenylquinoxalinone CFTRact-J027 as a prime example.

Mechanism of Action

CFTR activators can function through various mechanisms, including promoting the opening of the CFTR channel, increasing the duration the channel remains open, or boosting the expression of CFTR at the cell surface.^[1] The activation of the CFTR channel is a complex

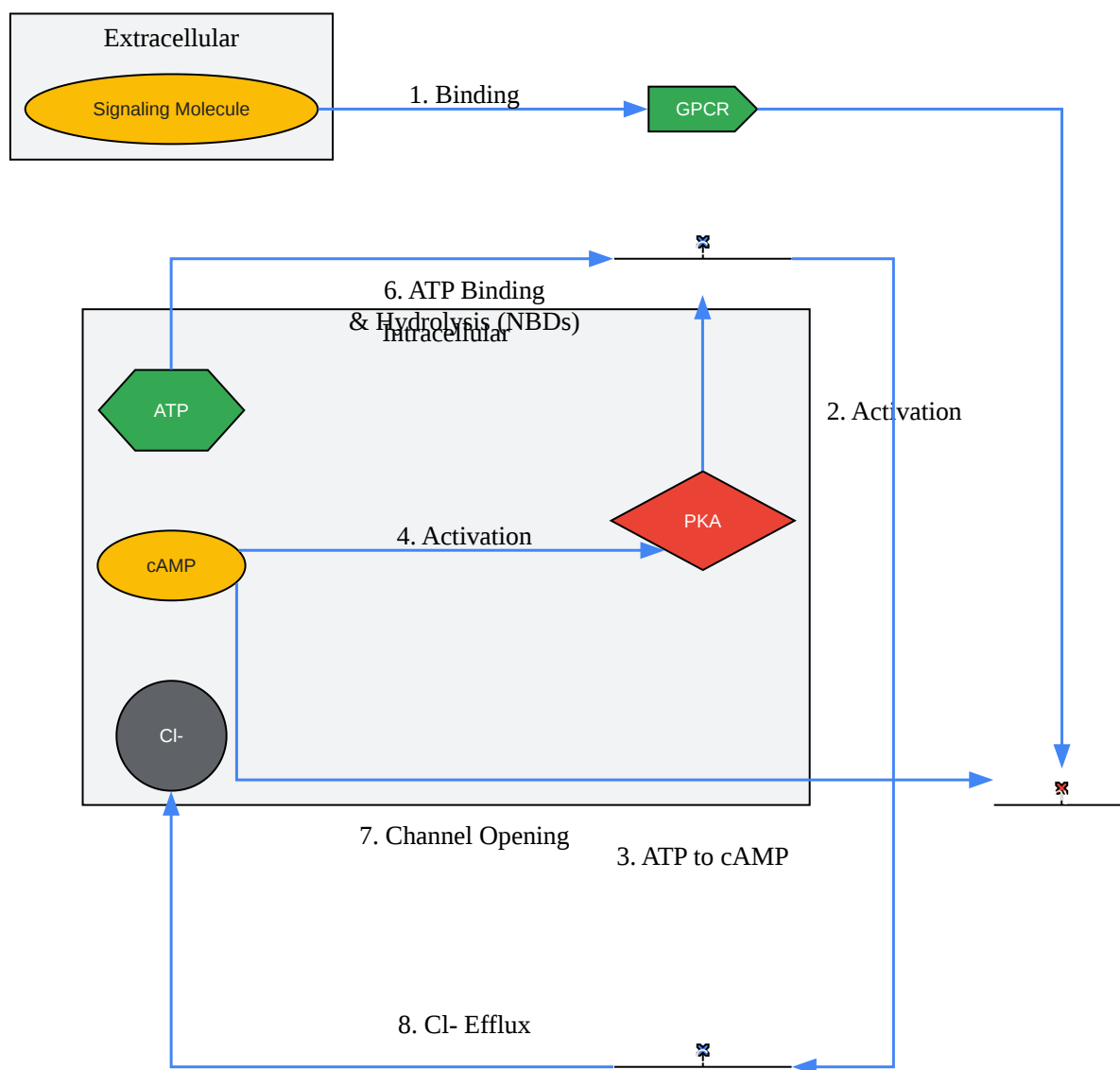
process that typically requires phosphorylation by protein kinase A (PKA), followed by ATP binding and hydrolysis at the nucleotide-binding domains (NBDs).[2][3]

Some CFTR activators function by directly interacting with the CFTR protein, independent of the cyclic AMP (cAMP) pathway. For instance, the phenylquinoxalinone CFTRact-J027 has been shown to fully activate CFTR chloride conductance without causing an elevation in cytoplasmic cAMP.[4][5] However, its activity is enhanced in the presence of a low concentration of forskolin, which suggests that a basal level of CFTR phosphorylation is necessary for its full effect.[5] This indicates that while it doesn't increase cAMP levels, it likely works on a phosphorylated form of the channel.

Other activators may work by increasing intracellular cAMP levels, thereby activating PKA and leading to CFTR phosphorylation and subsequent activation.[6] For example, some compounds identified in high-throughput screens were found to elevate cellular cAMP, likely through the inhibition of phosphodiesterases.[6]

Signaling Pathway for CFTR Activation

The canonical pathway for CFTR activation involves the elevation of intracellular cAMP, which binds to and activates PKA. PKA then phosphorylates the Regulatory (R) domain of the CFTR protein. This phosphorylation event allows for the binding and hydrolysis of ATP at the NBDs, leading to a conformational change that opens the chloride channel.



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Diagram 1: General signaling pathway of cAMP-mediated CFTR activation.

Quantitative Data on CFTR Activators

The potency of various CFTR activators has been determined through in vitro assays. The half-maximal effective concentration (EC50) is a key metric used to compare the potency of these compounds.

Compound	Class	EC50	Cell Line / Model	Notes
CFTRact-J027	Phenylquinoxalin one	~200 nM	FRT cells expressing human wild-type CFTR	Fully activated CFTR chloride conductance.[4] [5]
~300 nM	Mouse colon	Increased short-circuit current.[5]		
CFTR activator 1 (16d)	23 nM	Not specified	Potent and selective CFTR activator.[7]	
342 nM	FRT cells expressing human CFTR	In the presence of 50 nM Forskolin.[7]		
Phenylquinoxalin one Analogues	Phenylquinoxalin one	Down to 21 nM	Not specified	Improved potency compared to CFTRact-J027. [8]
CFTRact-K089	Aminophenyl-1,3,5-triazine	~250 nM	Cell cultures	Fully activated CFTR.[9]
Tetrahydrocarbazol, Hydroxycoumarin, Thiazolidine derivatives	Various	Kd down to 200 nM	FRT cells co-expressing human CFTR and a GFP-based Cl- sensor	Activated CFTR without cAMP elevation.[6]

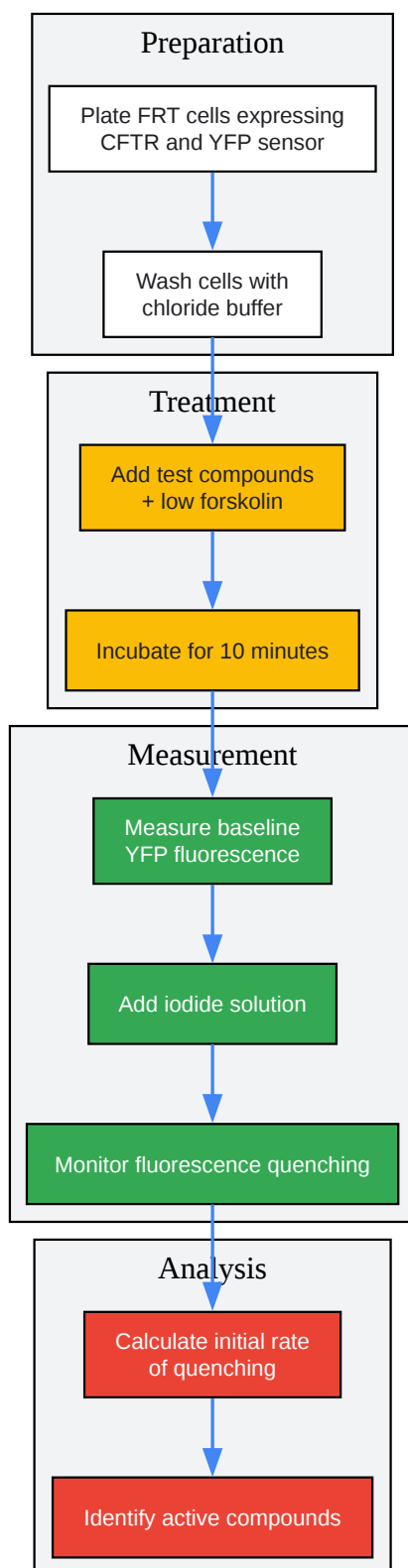
Experimental Protocols

High-Throughput Screening (HTS) for CFTR Activators

A common method to identify novel CFTR activators is through cell-based high-throughput screening.^{[4][5]}

Methodology:

- Cell Line: Fisher Rat Thyroid (FRT) epithelial cells stably co-expressing human wild-type CFTR and a yellow fluorescent protein (YFP)-based halide sensor (e.g., YFP-H148Q/I152L) are used.^[5]
- Assay Principle: The YFP variant is sensitive to quenching by iodide ions (I^-). When CFTR channels are open, iodide influx into the cells quenches the YFP fluorescence. The rate of fluorescence quenching is proportional to the CFTR channel activity.
- Procedure:
 - FRT cells are plated in multi-well plates (e.g., 96-well or 384-well).
 - Cells are washed with a chloride-containing buffer (e.g., PBS).
 - Test compounds are added to the wells, often in the presence of a low concentration of a cAMP agonist like forskolin (e.g., 125 nM) to ensure a basal level of CFTR phosphorylation.^{[5][10]}
 - After a short incubation period (e.g., 10 minutes), the plate is transferred to a plate reader.
 - Baseline YFP fluorescence is measured.
 - An iodide-containing solution is rapidly added to each well, and the fluorescence is continuously monitored.
 - The initial rate of fluorescence decay is calculated to determine CFTR activity. Compounds that increase the rate of quenching are identified as potential activators.



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Diagram 2: Experimental workflow for high-throughput screening of CFTR activators.

Short-Circuit Current (Isc) Measurement

This electrophysiological technique is used to measure ion transport across an epithelial monolayer.

Methodology:

- **Cell Culture:** FRT cells expressing CFTR are grown on permeable filter supports to form a polarized monolayer.
- **Ussing Chamber:** The filter support with the cell monolayer is mounted in an Ussing chamber, which separates the apical and basolateral sides of the epithelium.
- **Measurement:** The potential difference across the monolayer is clamped to 0 mV, and the current required to maintain this voltage clamp is measured. This current, the short-circuit current (Isc), is a direct measure of net ion transport.
- **Procedure:**
 - The baseline Isc is recorded.
 - The CFTR activator is added to the chamber. An increase in Isc indicates an increase in anion secretion (primarily Cl⁻) through CFTR.
 - To confirm that the current is mediated by CFTR, a specific CFTR inhibitor (e.g., CFTRinh-172) can be added, which should reverse the Isc increase.^[5]

Conclusion

"**CFTR activator 1**" represents a class of small molecules with significant therapeutic potential for diseases caused by CFTR dysfunction. The mechanism of action can vary, with some compounds directly activating the channel and others acting through the canonical cAMP/PKA signaling pathway. High-throughput screening and electrophysiological measurements are crucial experimental techniques for the discovery and characterization of these activators. The development of potent and specific CFTR activators, such as the phenylquinoxalinone derivatives, continues to be a promising area of research for new drug development.

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References

- 1. scbt.com [scbt.com]
- 2. Activation mechanisms for the cystic fibrosis transmembrane conductance regulator protein involve direct binding of cAMP - PMC [pmc.ncbi.nlm.nih.gov]
- 3. youtube.com [youtube.com]
- 4. CFTR activator increases intestinal fluid secretion and normalizes stool output in a mouse model of constipation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. CFTR Activator Increases Intestinal Fluid Secretion and Normalizes Stool Output in a Mouse Model of Constipation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. High-affinity activators of cystic fibrosis transmembrane conductance regulator (CFTR) chloride conductance identified by high-throughput screening - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. High-Potency Phenylquinoxalinone Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) Activators - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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